

# CAS number for potassium carbonate sesquihydrate

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## Compound of Interest

Compound Name: *Potassium carbonate hydrate*

Cat. No.: *B7908450*

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An In-Depth Technical Guide to Potassium Carbonate Sesquihydrate for Researchers and Pharmaceutical Professionals

## Introduction: Defining a Versatile Reagent

Potassium carbonate sesquihydrate ( $K_2CO_3 \cdot 1.5H_2O$ ) is the hydrated crystalline form of potassium carbonate, an inorganic salt with significant utility across scientific research and pharmaceutical development.<sup>[1]</sup> Identified by the CAS Number 6381-79-9, this compound is valued for its controlled moisture content, strong alkalinity, and high water solubility, which make it a versatile tool in various applications.<sup>[1][2][3]</sup> Unlike its anhydrous counterpart, the sesquihydrate form offers specific advantages in contexts requiring stable pH regulation and controlled hydration.<sup>[1]</sup> This guide provides a comprehensive technical overview of its properties, synthesis, analytical validation, and critical applications for professionals in research and drug development.

## Physicochemical Properties: A Data-Driven Overview

The functional efficacy of potassium carbonate sesquihydrate is rooted in its distinct chemical and physical characteristics. It presents as a white, odorless, crystalline solid that is highly soluble in water, forming a strongly alkaline solution.<sup>[1][4]</sup> It is, however, insoluble in alcohol.<sup>[5]</sup> This profile makes it an excellent choice for aqueous-based reactions and formulations where pH control is paramount.

Property	Value	Reference(s)
CAS Number	6381-79-9	[1][2][3][6][7]
Chemical Formula	$K_2CO_3 \cdot 1.5H_2O$	[1][2][6]
Molecular Weight	165.23 g/mol	[2][3][6][7]
Appearance	White, crystalline solid, granules, or powder	[1][7][8]
pH (1% solution)	~11.6	[9]
Melting Point	Decomposes	[4][8]
Boiling Point	Decomposes	[4][6]
Density	~2.04 g/cm <sup>3</sup>	[8]
Solubility in Water	Highly soluble	[1][4]
Solubility in Alcohol	Insoluble	[5]

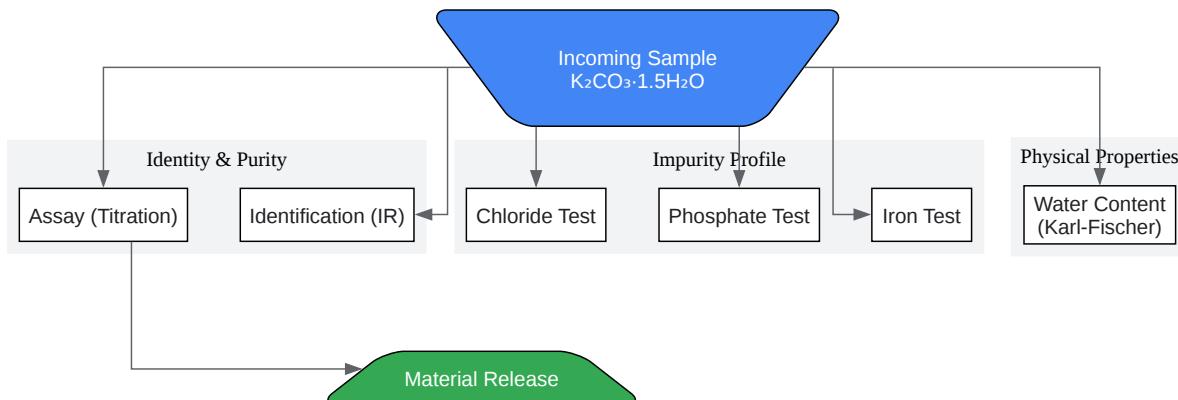
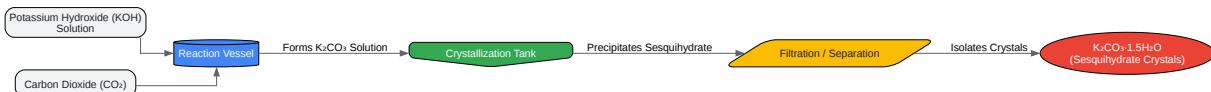
A key characteristic of potassium carbonate is its deliquescent nature, readily absorbing moisture from the atmosphere.[4] The sesquihydrate form represents a stable, partially hydrated state that is particularly useful in applications where precise water content is a critical parameter.[1]

## Synthesis and Commercial Production

The industrial synthesis of potassium carbonate sesquihydrate is a well-established process designed to yield a high-purity product. The primary method involves the reaction of a concentrated potassium hydroxide (KOH) solution with carbon dioxide (CO<sub>2</sub>).[4][10][11]



From the resulting solution, the sesquihydrate,  $K_2CO_3 \cdot 1.5H_2O$ , crystallizes out under controlled conditions.[4] This crystalline solid can then be heated to over 200°C to produce the anhydrous form if required.[4][10] An alternative production pathway involves treating potassium chloride with carbon dioxide in the presence of an organic amine to yield potassium bicarbonate, which is subsequently calcined to form potassium carbonate.[4]



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Caption: Quality control workflow for potassium carbonate sesquihydrate.

## Core Applications in Research and Drug Development

The unique properties of potassium carbonate sesquihydrate make it a valuable reagent in several pharmaceutical and research contexts.

- pH Regulation and Buffering: A primary role is as a buffering agent or pH modifier. [\[1\]](#) [\[12\]](#) Maintaining a stable pH is critical for the solubility and stability of many active

pharmaceutical ingredients (APIs), preventing degradation and ensuring therapeutic efficacy. [12][13]

- **Excipient in Oral Formulations:** It is widely used as an excipient in oral dosage forms. [1] In effervescent tablets, it reacts with an acid like citric acid to generate carbon dioxide, causing the tablet to rapidly disintegrate and dissolve. [12][14] This enhances the bioavailability of the API by promoting faster absorption. [12]
- **Mild Drying Agent:** In organic synthesis, it serves as a useful mild drying agent. [2][14] It is particularly effective for drying organic phases containing non-acidic compounds such as ketones, alcohols, and some amines, where more reactive drying agents like calcium chloride might be incompatible. [14][15]
- **Reagent and Catalyst in Synthesis:** Its basicity makes it an effective reagent and catalyst base in various chemical syntheses. [1] It is used to facilitate reactions necessary for building complex drug molecules and in the preparation of other potassium salts with specific pharmaceutical applications. [1][12]

## Safety, Handling, and Storage

Proper handling and storage are essential to maintain the integrity of potassium carbonate sesquihydrate and ensure laboratory safety.

- **Handling:** The compound is an irritant to the skin and eyes and may cause respiratory irritation. [5][8][9] Therefore, handling requires appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye protection. [5] Work should be conducted in a well-ventilated area or under a fume hood to avoid breathing dust. [5][9]
- **Storage:** Due to its hygroscopic nature, it must be stored in a cool, dry place in a tightly sealed container. [5][9] The atmospheric moisture effect becomes significant above a relative humidity of 43%, at which point the salt will begin to deliquesce (absorb enough moisture to dissolve). [16] It should be stored away from incompatible materials such as strong oxidizers, metals, and acids. [5][9]
- **Stability and Retesting:** As a stable inorganic chemical, potassium carbonate does not chemically degrade over time if stored correctly and has an indefinite shelf life. [16] However, exposure to air can lead to moisture absorption, which alters the precise concentration. For

applications where exact alkalinity is critical, it is recommended to retest the material every two years, or more frequently if the container is opened often. [16]

## Conclusion

Potassium carbonate sesquihydrate (CAS 6381-79-9) is more than a simple inorganic salt; it is a highly functional reagent whose specific properties are leveraged to solve challenges in research and pharmaceutical development. Its roles as a buffering agent, synthetic reagent, drying agent, and formulation excipient are critical to ensuring the stability, efficacy, and successful synthesis of a wide range of chemical and pharmaceutical products. A thorough understanding of its physicochemical properties, analytical validation, and proper handling protocols enables scientists and researchers to utilize this versatile compound to its fullest potential.

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